

ZK824190 Hydrochloride: Comprehensive Application Notes for Researchers

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Compound of Interest

Compound Name: ZK824190 hydrochloride

Cat. No.: B15576425

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and guidelines for the preparation, storage, and handling of **ZK824190 hydrochloride** solutions. **ZK824190 hydrochloride** is a selective inhibitor of the urokinase-type plasminogen activator (uPA), a serine protease implicated in cancer cell invasion and metastasis.

Product Information

Characteristic	Description
IUPAC Name	(2R)-2-[[4-[[[3-[(aminomethyl)phenyl]methoxy]-3,5-difluorophenyl]oxy]propanoic acid;hydrochloride
Molecular Formula	C ₂₃ H ₂₁ F ₂ N ₂ O ₅ ·HCl
Molecular Weight	498.9 g/mol
Mechanism of Action	Selective inhibitor of urokinase-type plasminogen activator (uPA).
Primary Applications	Preclinical research in oncology, particularly in studies of tumor invasion and metastasis.

Solution Preparation

The hydrochloride salt form of ZK824190 generally exhibits better aqueous solubility and stability compared to its free base form. However, specific quantitative solubility data in common laboratory solvents is not widely published. The following protocols are based on general practices for similar compounds and should be optimized by the end-user.

Preparation of Stock Solutions

It is recommended to prepare a concentrated stock solution in an organic solvent, which can then be diluted into aqueous buffers or cell culture media for working solutions.

Table 1: Recommended Solvents for Stock Solution Preparation

Solvent	Concentration	Notes
Dimethyl sulfoxide (DMSO)	≥ 2.08 mg/mL	Based on in vivo formulation data. Sonication may be required to fully dissolve the compound.

Protocol for Preparing a 10 mM DMSO Stock Solution:

- Weigh the desired amount of **ZK824190 hydrochloride** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of high-purity DMSO to achieve a 10 mM concentration. For example, to prepare 1 mL of a 10 mM stock solution, add 4.99 mg of **ZK824190 hydrochloride** to 1 mL of DMSO.
- Vortex the solution for 1-2 minutes to facilitate dissolution.
- If necessary, sonicate the solution in a water bath for 5-10 minutes to ensure complete dissolution.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

Preparation of Working Solutions

For In Vitro Assays:

Working solutions for in vitro enzymatic assays are typically prepared by diluting the DMSO stock solution into an appropriate aqueous assay buffer.

Protocol for Preparing a 1 μ M Working Solution in Assay Buffer:

- Thaw a single-use aliquot of the 10 mM **ZK824190 hydrochloride** DMSO stock solution.
- Perform a serial dilution of the stock solution in the desired assay buffer (e.g., Tris-HCl or PBS). To minimize the final concentration of DMSO, a multi-step dilution is recommended.
- For a final concentration of 1 μ M, dilute the 10 mM stock solution 1:10,000 in the assay buffer. Ensure the final DMSO concentration is compatible with the assay (typically $\leq 0.1\%$).

For Cell Culture Experiments:

Working solutions for cell-based assays are prepared by diluting the DMSO stock solution directly into the cell culture medium.

Protocol for Preparing a 10 μ M Working Solution in Cell Culture Medium:

- Thaw a single-use aliquot of the 10 mM **ZK824190 hydrochloride** DMSO stock solution.
- Dilute the stock solution 1:1000 directly into the pre-warmed cell culture medium. For example, add 1 μ L of the 10 mM stock solution to 1 mL of cell culture medium.
- Gently mix the medium by pipetting up and down.
- The final DMSO concentration in this example would be 0.1%. It is crucial to run a vehicle control (medium with the same concentration of DMSO) in parallel.

Storage and Stability

Proper storage is critical to maintain the integrity and activity of **ZK824190 hydrochloride**.

Table 2: Recommended Storage Conditions

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C or -80°C	Refer to manufacturer's specifications	Store in a dry, dark place.
Stock Solution (in DMSO)	-80°C	Up to 6 months	Protect from light. Avoid repeated freeze-thaw cycles.
-20°C	Up to 1 month	Protect from light.	
Working Solutions (Aqueous)	2-8°C	Prepare fresh for each experiment	Aqueous solutions are less stable and should be used immediately.

Note: Specific stability data for **ZK824190 hydrochloride** in various solutions (e.g., at different pH values and temperatures) is not publicly available. It is strongly recommended that researchers perform their own stability assessments for their specific experimental conditions.

Experimental Protocols

In Vivo Solution Preparation Workflow

The following workflow outlines the preparation of a **ZK824190 hydrochloride** formulation for in vivo studies, based on a reported protocol.

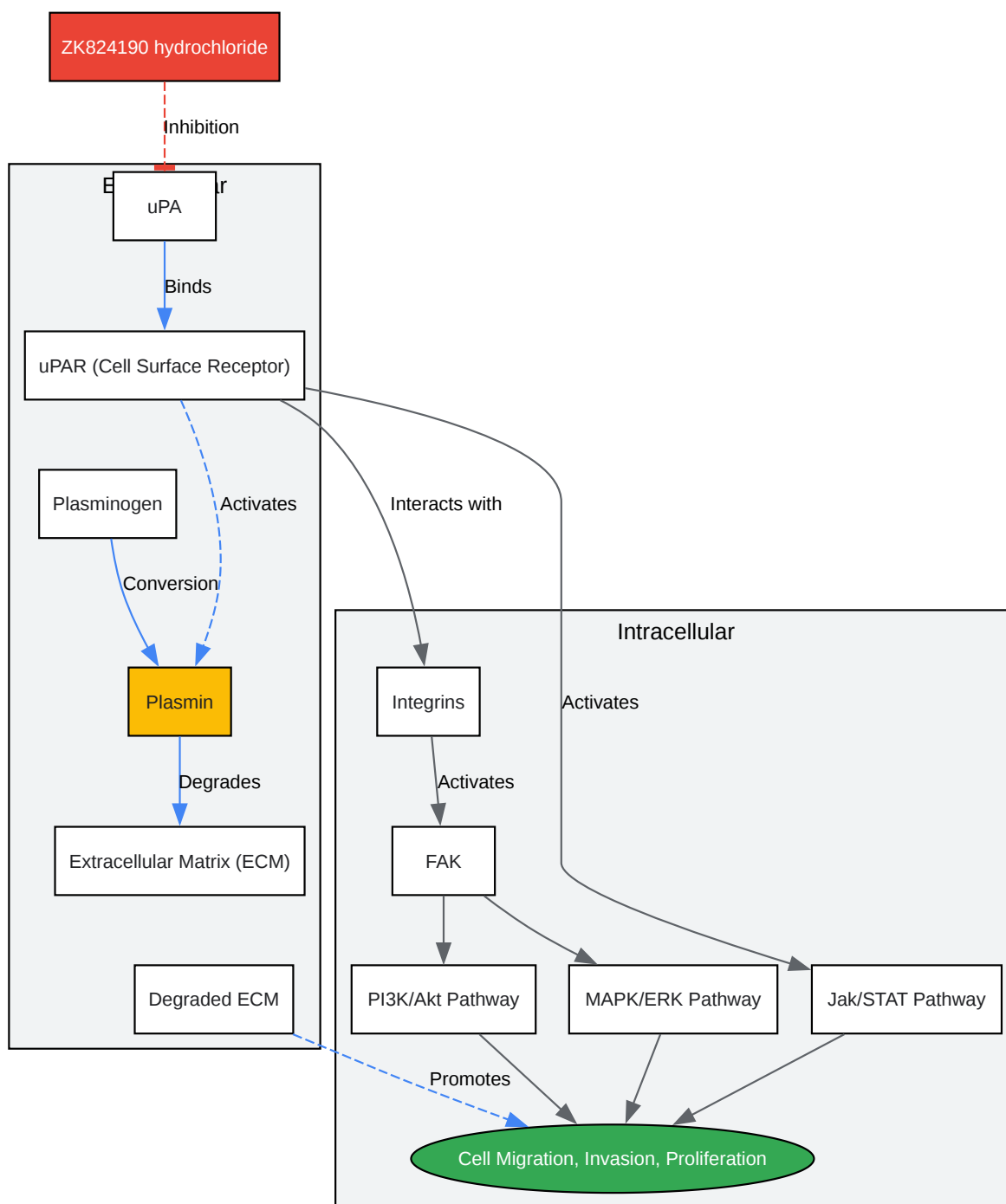


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Caption: Workflow for in vivo formulation of **ZK824190 hydrochloride**.

Urokinase-Type Plasminogen Activator (uPA) Signaling Pathway

ZK824190 hydrochloride exerts its effects by inhibiting uPA, which is a central node in a signaling cascade that promotes cell migration and invasion.



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Caption: uPA signaling pathway and the inhibitory action of ZK824190 HCl.

Safety and Handling

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- **Handling:** Handle the solid compound and solutions in a well-ventilated area, preferably in a chemical fume hood. Avoid generating dust.
- **Disposal:** Dispose of waste in accordance with local, state, and federal regulations.

Disclaimer: This information is intended for research use only and is not for human or veterinary use. The protocols and guidelines provided are for informational purposes and should be adapted and validated by the end-user for their specific applications. Always refer to the manufacturer's safety data sheet (SDS) for complete safety information. to the manufacturer's safety data sheet (SDS) for complete safety information.

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